

# Radium-228 Calibration & Measurement

## Technical Support Center

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### Compound of Interest

Compound Name: Radium-228

Cat. No.: B1237267

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Radium-228** ( $^{228}\text{Ra}$ ) calibration standards and reference materials.

## Troubleshooting Guides & FAQs

This section addresses specific issues that users may encounter during their experiments involving the measurement and calibration of **Radium-228**.

Q1: Where can I obtain reliable **Radium-228** calibration standards?

**Radium-228** calibration standards are available from several reputable sources. The National Institute of Standards and Technology (NIST) offers Standard Reference Materials (SRMs) for **Radium-228**, such as SRM 4339b.<sup>[1][2]</sup> These standards are intended for calibrating instruments and monitoring radiochemical procedures.<sup>[2]</sup> Other commercial suppliers like Eckert & Ziegler and Nuclear Technology Services also provide NIST-traceable **Radium-228** standards with various activity levels.<sup>[3][4][5]</sup>

Q2: What are the common challenges in measuring **Radium-228**?

The primary challenge in measuring **Radium-228**, a beta emitter, is that it is often determined indirectly by measuring its short-lived, beta-emitting daughter product, Actinium-228 ( $^{228}\text{Ac}$ ).<sup>[6]</sup><sup>[7][8][9]</sup> This indirect measurement introduces several potential issues:

- **Secular Equilibrium:** Accurate quantification of  $^{228}\text{Ra}$  requires that it is in secular equilibrium with  $^{228}\text{Ac}$ . A waiting period of at least 30-36 hours is necessary after radium separation to allow for sufficient ingrowth of  $^{228}\text{Ac}$ .[\[6\]](#)[\[8\]](#)[\[9\]](#)
- **Interferences:** Other radionuclides present in the sample can interfere with the measurement of  $^{228}\text{Ac}$ . For instance, Lead-210 ( $^{210}\text{Pb}$ ) can cause spectral interference in liquid scintillation counting.[\[10\]](#) Strontium-90 ( $^{90}\text{Sr}$ ) can also lead to a positive bias in  $^{228}\text{Ra}$  activity measurements.[\[9\]](#)
- **Chemical Recovery:** The chemical procedures used to separate and purify radium and actinium are complex and can result in incomplete recovery. It is crucial to determine the chemical yield of the separation process to obtain accurate results.[\[6\]](#)

Q3: My measured **Radium-228** activity is unexpectedly low. What are the possible causes?

Low recovery of **Radium-228** can be attributed to several factors during the experimental procedure:

- **Incomplete Precipitation:** Radium is often co-precipitated with barium sulfate. Incomplete precipitation can occur in water samples with high salt concentrations.[\[6\]](#)
- **Loss During Separation:** Losses can occur during various steps of the chemical separation, such as filtration and washing of the precipitate.
- **Inaccurate Yield Determination:** An overestimation of the chemical yield will lead to an underestimation of the actual **Radium-228** activity in the sample.

Q4: I am observing a high background in my measurements. How can I troubleshoot this?

High background counts can significantly impact the sensitivity and accuracy of **Radium-228** measurements. Potential sources and solutions include:

- **Instrumental Background:** Photomultiplier tubes in liquid scintillation counters can produce noise pulses even without a light source.[\[11\]](#) It is essential to measure the instrument background regularly and subtract it from the sample measurements.

- **Contamination:** Contamination of counting vials, reagents, or the detector itself with other radioactive materials can elevate the background. Ensure meticulous cleaning of all labware and use reagents with low intrinsic radioactivity.
- **Interfering Radionuclides:** As mentioned, radionuclides like  $^{210}\text{Pb}$  can contribute to the background signal.<sup>[10]</sup> Implementing specific purification steps to remove these interferences is crucial.

Q5: How do I properly handle and store **Radium-228** standards?

**Radium-228** standards are radioactive and require careful handling in a licensed facility by qualified personnel.<sup>[2]</sup>

- **Storage:** Store the standards in their original sealed ampoules in a designated radioactive materials storage area. The recommended storage temperature is between 5 and 65 °C.<sup>[2]</sup>
- **Handling:** When opening an ampoule, follow the recommended procedures to avoid spills and exposure. The standard solution is typically acidic and corrosive.<sup>[2]</sup>
- **Dilution:** If dilution is necessary, use a solution with a composition comparable to the original standard solution to maintain stability.<sup>[2]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data related to **Radium-228** standards and measurement methods.

Parameter	Value(s)	Source(s)
NIST SRM 4339b Price	\$1,879.00	<a href="#">[1]</a>
<sup>228</sup> Ra Half-life	5.75 years	<a href="#">[12]</a>
<sup>228</sup> Ac Half-life	6.13 - 6.15 hours	<a href="#">[6]</a>
Required Detection Limit (Drinking Water)	1 pCi/L	<a href="#">[8]</a>
Achievable Detection Limits (Water)	1.5 - 2.0 mBq/L	<a href="#">[6]</a>
Standard Activity Range (NTS)	0.001 to 0.1 µCi	<a href="#">[3]</a>

## Experimental Protocols

This section provides a detailed methodology for a common experiment involving the determination of **Radium-228** in a water sample.

Protocol: Determination of **Radium-228** in Drinking Water via Co-precipitation and Beta Counting of Actinium-228

This protocol is a generalized procedure based on established methods.[\[6\]](#)[\[8\]](#)[\[9\]](#)

### 1. Sample Preparation and Radium Co-precipitation:

- To a 1-liter water sample, add nitric acid to adjust the pH to approximately 1.[\[13\]](#)
- Add lead, barium, and strontium carriers to the sample.[\[9\]](#)
- Add ammonium hydroxide to precipitate metal hydroxides.
- Add sulfuric acid to precipitate barium and lead sulfates, which will co-precipitate the radium.
- Allow the precipitate to settle, then decant the supernatant.

### 2. Purification of Radium:

- Dissolve the sulfate precipitate in an alkaline EDTA solution.[\[9\]](#)
- Re-precipitate barium sulfate by adding acetic acid. This step helps to remove some interferences.

- Dissolve the purified barium-radium sulfate precipitate in alkaline EDTA. Note the time of this dissolution as the start of the  $^{228}\text{Ac}$  ingrowth period.

### 3. Ingrowth of Actinium-228:

- Store the solution for at least 36 hours to allow for the ingrowth of  $^{228}\text{Ac}$  from the decay of  $^{228}\text{Ra}$ .[\[8\]](#)[\[9\]](#)

### 4. Separation and Purification of Actinium-228:

- Add yttrium carrier to the solution.
- Precipitate yttrium hydroxide by adding sodium hydroxide.  $^{228}\text{Ac}$  will co-precipitate with the yttrium hydroxide.
- Dissolve the hydroxide precipitate in nitric acid.
- Precipitate yttrium oxalate by adding oxalic acid. This step further purifies the actinium.

### 5. Sample Counting:

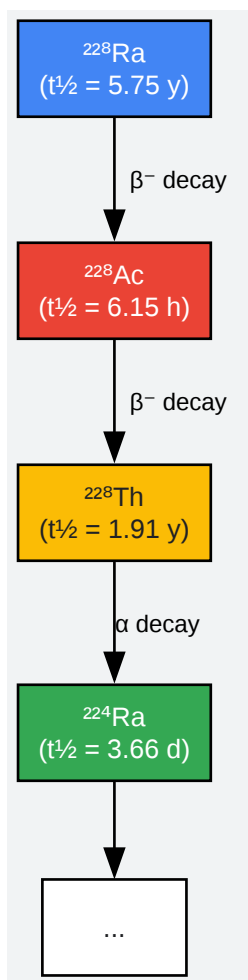
- Filter the yttrium oxalate precipitate onto a filter paper, wash, and dry.
- Mount the filter paper for counting.
- Measure the beta activity of the sample using a low-background gas-flow proportional counter or a liquid scintillation counter.[\[6\]](#)
- Note the time of counting to correct for the decay of  $^{228}\text{Ac}$ .

### 6. Calculation of **Radium-228** Activity:

- Determine the chemical yield of the yttrium carrier.
- Calculate the counting efficiency of the detector using a suitable beta standard (e.g.,  $^{89}\text{Sr}$ , as  $^{228}\text{Ac}$  standards are generally unavailable).[\[6\]](#)
- Correct the measured counts for background, chemical yield, detector efficiency, and the decay of  $^{228}\text{Ac}$  during the ingrowth and counting periods.
- The final result will be the activity concentration of **Radium-228** in the original water sample.

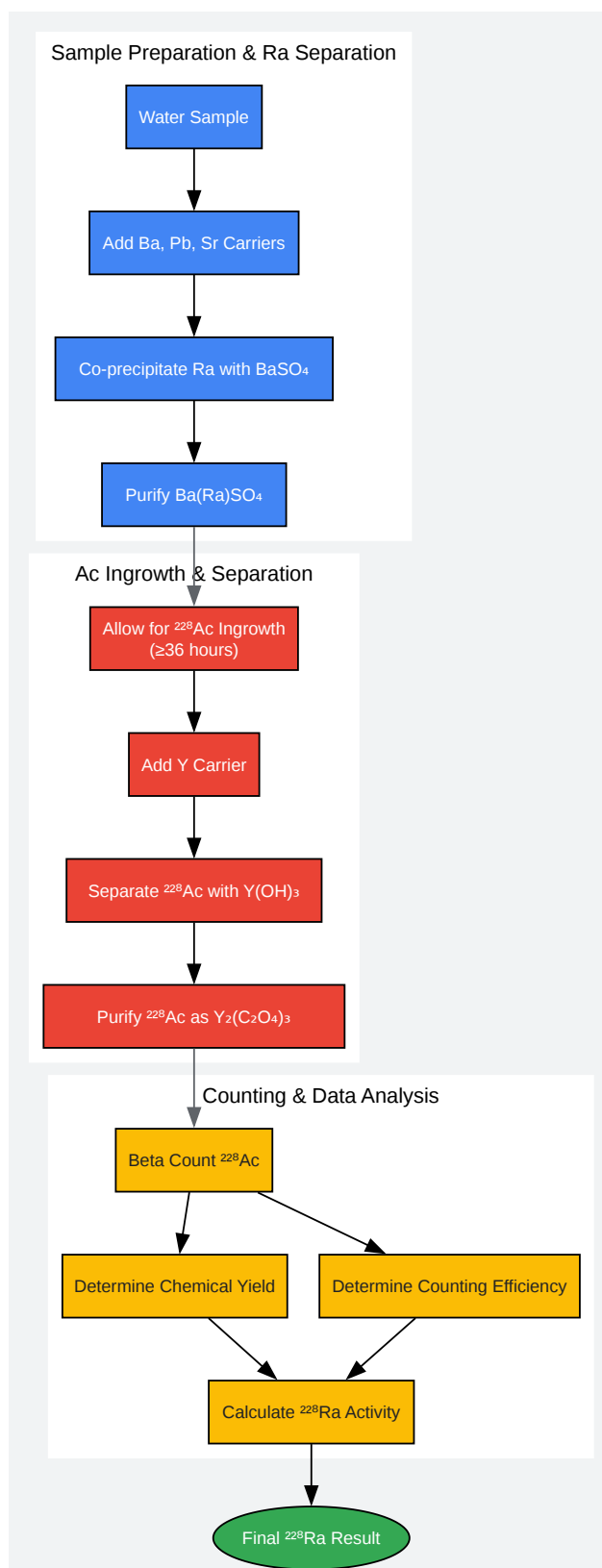
## Visualizations

The following diagrams illustrate key workflows and relationships in **Radium-228** analysis.



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Caption: Simplified decay chain of **Radium-228**.



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Caption: Experimental workflow for **Radium-228** determination.

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